An In-depth Technical Guide to trans-Cotinine Amide ($C_{11}H_{13}N_3O_2$)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*trans-Cotinine Amide*
CAS No.:	*939437-34-0*
Cat. No.:	*B027062*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **trans-Cotinine Amide**, a derivative of cotinine, the primary metabolite of nicotine. This document is intended for researchers and professionals in drug development and neuroscience, offering insights into its synthesis, characterization, and potential biological significance.

Introduction: The Context of Cotinine and its Derivatives

Cotinine, the main metabolite of nicotine, has garnered significant attention in the scientific community for its potential therapeutic applications. Unlike nicotine, cotinine exhibits a more favorable safety profile, with a longer half-life of approximately 20 hours and significantly less toxicity.[1] Research suggests that cotinine may have nootropic and neuroprotective effects, making it a person of interest in the study of neurological disorders such as Alzheimer's and Parkinson's disease.[2][3] The derivatization of cotinine, such as the formation of **trans-**

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Cotinine Amide, represents a strategic approach to modulate its pharmacokinetic and pharmacodynamic properties, potentially enhancing its therapeutic efficacy.

Physicochemical and Structural Characteristics

trans-Cotinine Amide, with the molecular formula $C_{11}H_{13}N_3O_2$, is systematically named (2S,3S)-1-methyl-5-oxo-2-pyridin-3-ylpyrrolidine-3-carboxamide.[4][5]

Property	Value	Source
Molecular Formula	$C_{11}H_{13}N_3O_2$	[4]
IUPAC Name	(2S,3S)-1-methyl-5-oxo-2-pyridin-3-ylpyrrolidine-3-carboxamide	[4][5]
CAS Number	1820571-50-3	[5]
Molecular Weight	219.24 g/mol	[4]
Canonical SMILES	CN1C(=O)N">C@@Hc2cccnc2	[4]

Detailed experimental data on the physicochemical properties of **trans-Cotinine Amide**, such as melting point, boiling point, and pKa, are not extensively available in published literature. However, data for the related precursor, trans-4-Cotininecarboxylic acid, indicates a melting point of 194-195 °C, suggesting that the amide derivative would also be a solid at room temperature.[6]

Proposed Synthetic Pathway

A detailed, peer-reviewed synthesis of **trans-Cotinine Amide** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of related cotinine derivatives and general amidation protocols. The synthesis would likely commence from a suitable cotinine precursor, such as trans-4-Cotininecarboxylic acid.

The proposed pathway involves two key stages:

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- Synthesis of a Carboxylic Acid Precursor: The initial step would involve the synthesis of a cotinine derivative bearing a carboxylic acid group at the appropriate position on the pyrrolidinone ring. Methodologies for synthesizing similar compounds, such as trans-3'-hydroxycotinine, have been described and typically involve the deprotonation of (S)-cotinine followed by oxidation.[7][8] A similar strategy could be adapted to introduce a carboxyl group.

- Amidation of the Carboxylic Acid: The subsequent and final step is the conversion of the carboxylic acid to the primary amide. This is a standard transformation in organic synthesis. A common and effective method for this amidation would be the use of a coupling agent, such as a carbodiimide (e.g., EDC) or a phosphonium salt (e.g., BOP), followed by the addition of an ammonia source. A more direct approach could involve the activation of the carboxylic acid with a reagent like bis(pentafluorophenyl) carbonate, followed by reaction with an amine.[9]

A generalized workflow for the amidation step is presented below:

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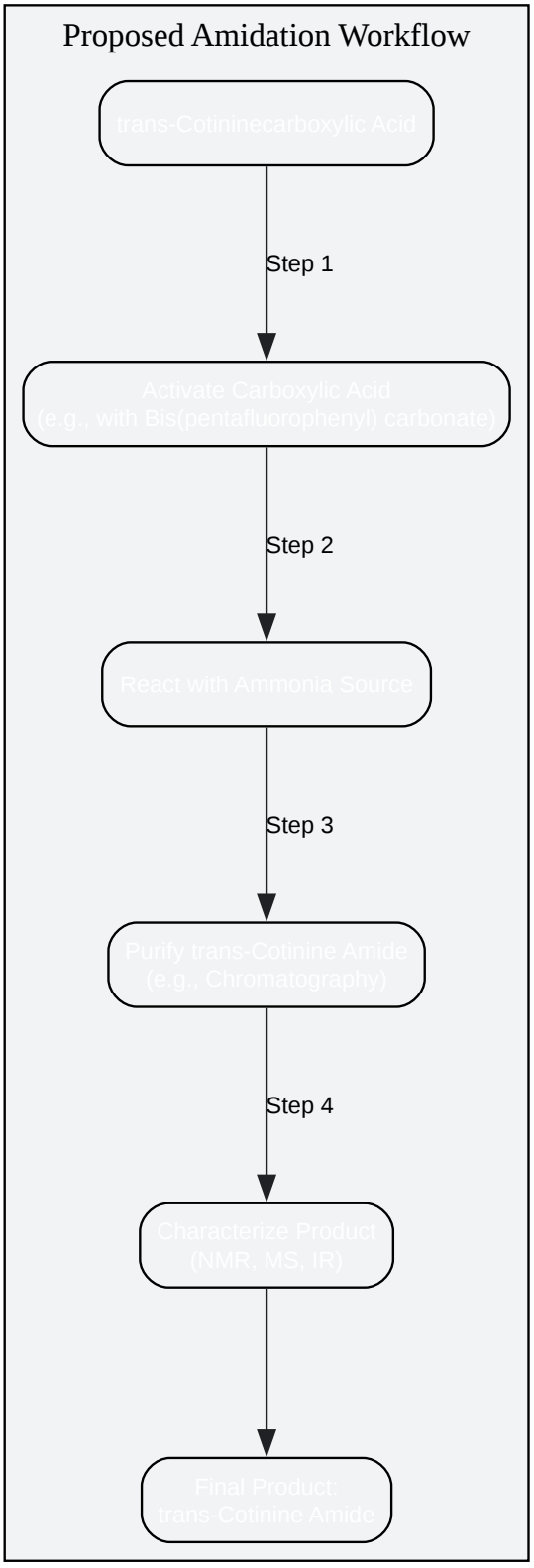

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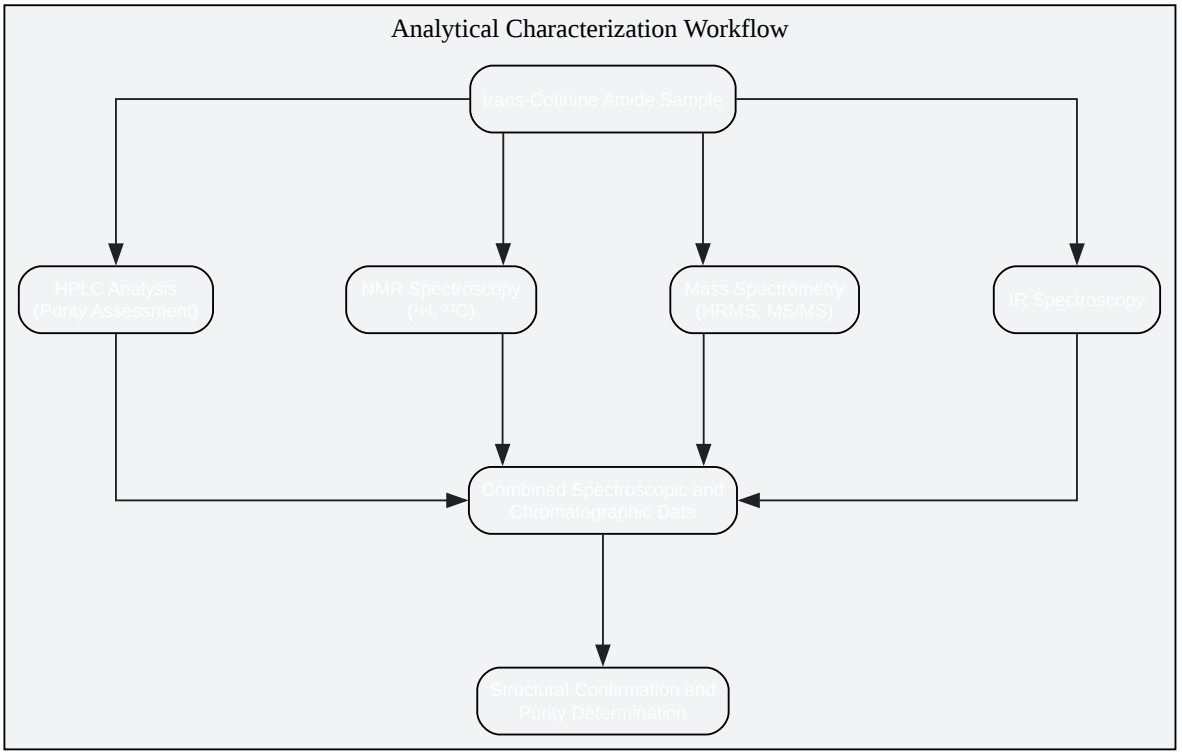

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- To cite this document: BenchChem. [An In-depth Technical Guide to trans-Cotinine Amide ($C_{11}H_{13}N_3O_2$)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027062/docs#an-in-depth-technical-guide-to-trans-cotinine-amide-c-h-n-o]

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